

Application Notes and Protocols for QX-222 Chloride in Electrophysiology

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Compound of Interest

Compound Name: QX-222 chloride

Cat. No.: B1662575

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Introduction

QX-222 chloride is a potent, permanently charged quaternary ammonium derivative of lidocaine. Due to its charge, it is membrane-impermeant and is primarily utilized as an intracellular blocker of voltage-gated sodium channels (NaV) in electrophysiological studies. Its application is crucial for isolating and studying other ion channels by eliminating sodium currents, or for investigating the intracellular mechanisms of local anesthetic action. This document provides detailed protocols for the preparation and application of **QX-222 chloride** stock solutions for electrophysiology.

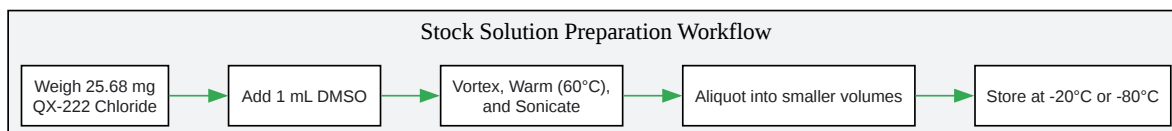
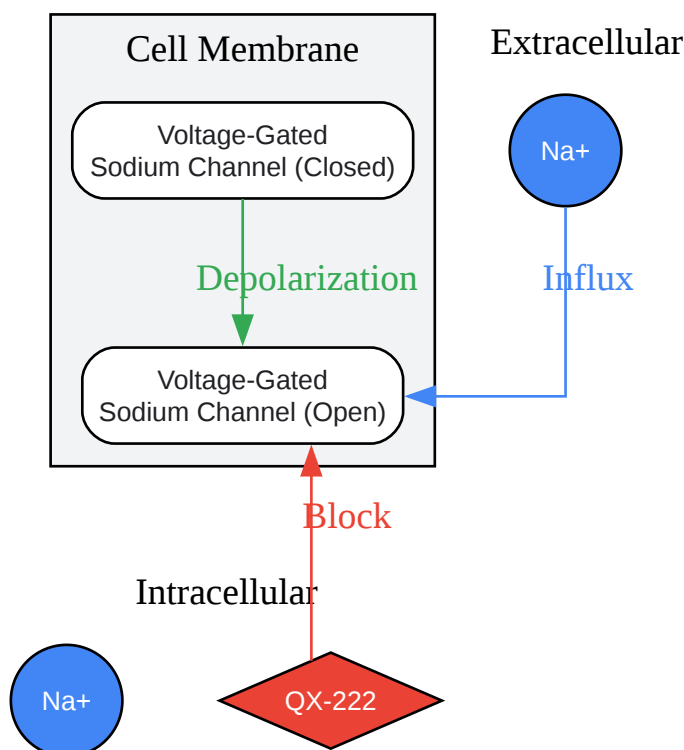
Physicochemical Properties and Solubility

QX-222 chloride is a white to off-white solid. Key properties are summarized in the table below.

Property	Value
CAS Number	5369-00-6
Molecular Formula	C ₁₃ H ₂₁ ClN ₂ O
Molecular Weight	256.77 g/mol
Solubility	Highly soluble in DMSO (≥ 125 mg/mL or 487 mM)[1], Water
Storage of Powder	4°C, sealed from moisture
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months[1]

Mechanism of Action

QX-222 acts as an open-channel blocker of voltage-gated sodium channels. Being permanently charged, it cannot readily cross the cell membrane. Therefore, it is typically introduced into the cell via the patch pipette during whole-cell patch-clamp recordings. Once inside, QX-222 accesses its binding site from the intracellular side of the channel pore, physically occluding it and preventing the influx of sodium ions. This blockade is often use-dependent, meaning it is more pronounced with repeated channel opening.



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References

- 1. medchemexpress.com [medchemexpress.com]
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